

# Fenson: A Comprehensive Technical Guide to its Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Fenson**, an organochlorine compound, has been utilized primarily as an acaricide, a substance that kills ticks and mites. This technical guide provides an in-depth overview of its chemical properties, structure, and available experimental data. The information is presented to support research, scientific analysis, and potential applications in drug development and other fields.

#### **Chemical Structure and Identifiers**

**Fenson**, chemically known as 4-chlorophenyl benzenesulfonate, is characterized by a benzenesulfonate group attached to a 4-chlorophenyl ester.

Table 1: Chemical Identifiers for **Fenson** 



Identifier	Value
IUPAC Name	4-chlorophenyl benzenesulfonate[1]
CAS Number	80-38-6[1]
Molecular Formula	C12H9ClO3S[1]
SMILES	C1=CC=C(C=C1)S(=O) (=O)OC2=CC=C(C=C2)Cl
InChI	InChI=1S/C12H9ClO3S/c13-10-6-8-11(9-7- 10)16-17(14,15)12-4-2-1-3-5-12/h1-9H[1]

## **Physicochemical Properties**

The physicochemical properties of **Fenson** are critical for understanding its behavior in various environments and biological systems.

Table 2: Physicochemical Properties of Fenson

Property	Value
Molecular Weight	268.72 g/mol [1]
Melting Point	61-62 °C
Boiling Point	199 °C at 1.2 mmHg
Solubility	Insoluble in water; soluble in most organic solvents.
Appearance	Colorless crystals. The commercial product can be a white or pinkish crystalline solid.

# Experimental Protocols Synthesis of Fenson

**Fenson** can be synthesized by the reaction of 4-chlorobenzene sulfochloride with a salt of phenol. A general laboratory-scale procedure is outlined below.



#### Materials:

- 4-chlorobenzene sulfochloride
- Phenol
- Pyridine (or another suitable base)
- Anhydrous diethyl ether (or other suitable solvent)
- · Magnetic stirrer and stir bar
- Round-bottom flask
- · Dropping funnel
- Reflux condenser
- Separatory funnel
- Rotary evaporator

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve phenol in anhydrous diethyl ether.
- Add pyridine to the solution and cool the mixture in an ice bath.
- Slowly add a solution of 4-chlorobenzene sulfochloride in anhydrous diethyl ether to the cooled mixture using a dropping funnel with constant stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 2-3 hours.
- After reflux, cool the mixture and wash it sequentially with dilute hydrochloric acid, water, and a saturated sodium bicarbonate solution using a separatory funnel.
- Dry the organic layer over anhydrous sodium sulfate.



- · Filter the solution to remove the drying agent.
- Remove the solvent using a rotary evaporator to obtain the crude Fenson product.
- The crude product can be further purified by recrystallization from a suitable solvent such as ethanol.

## **Analytical Methods**

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable method for the identification and quantification of **Fenson**.

- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness), is appropriate.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at 150 °C, hold for 1 minute, then ramp up to 280 °C at a rate of 10 °C/min, and hold for 5 minutes.
- MS Detector: Electron ionization (EI) mode at 70 eV. Scan range of m/z 50-350.

High-Performance Liquid Chromatography (HPLC)

HPLC can also be used for the analysis of **Fenson**.

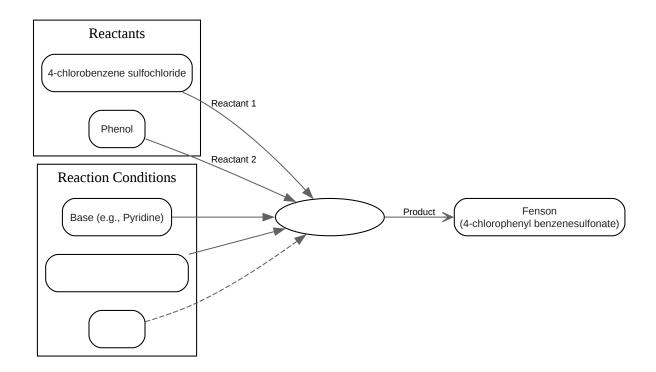
- Column: A C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 μm particle size).
- Mobile Phase: A gradient of acetonitrile and water. For example, start with 50% acetonitrile and increase to 90% over 15 minutes.
- Flow Rate: 1.0 mL/min.
- · Detector: UV detector at 220 nm.
- Injection Volume: 10 μL.



#### **Mechanism of Action**

As an acaricide, **Fenson**'s mode of action is generally believed to involve disruption of fundamental biological processes in mites and ticks. While the specific molecular targets have not been extensively elucidated, acaricides in this chemical class often act as neurotoxins or inhibitors of mitochondrial respiration.[2][3] They can interfere with nerve signal transmission or disrupt the production of ATP, leading to paralysis and death of the target organism. Further research is required to pinpoint the precise signaling pathways affected by **Fenson**.

### **Visualizations**



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Caption: Chemical synthesis workflow for Fenson.

## Conclusion



This technical guide provides a consolidated source of information on the chemical properties and structure of **Fenson**. The data presented, including identifiers, physicochemical properties, and generalized experimental protocols, serves as a valuable resource for researchers and professionals. While the specific biological signaling pathways of **Fenson** remain an area for further investigation, the foundational chemical information provided herein is essential for any future studies or applications of this compound.

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### References

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